

In-depth Technical Guide: (1H-indazol-3-yl)methanol

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Compound of Interest

Compound Name: (1H-indazol-3-yl)methanol

Cat. No.: B1299801

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the chemical nomenclature for **(1H-indazol-3-yl)methanol**, a key heterocyclic compound utilized in medicinal chemistry and organic synthesis. The information is presented to be a readily accessible reference for professionals in the field.

Chemical Identity and Nomenclature

The compound with the common name **(1H-indazol-3-yl)methanol** is a derivative of indazole, a bicyclic aromatic heterocycle. Accurate and standardized naming is critical for unambiguous communication in research and development.

IUPAC Name: The systematic name for this compound, following the guidelines of the International Union of Pure and Applied Chemistry (IUPAC), is 2H-indazol-3-ylmethanol^[1].

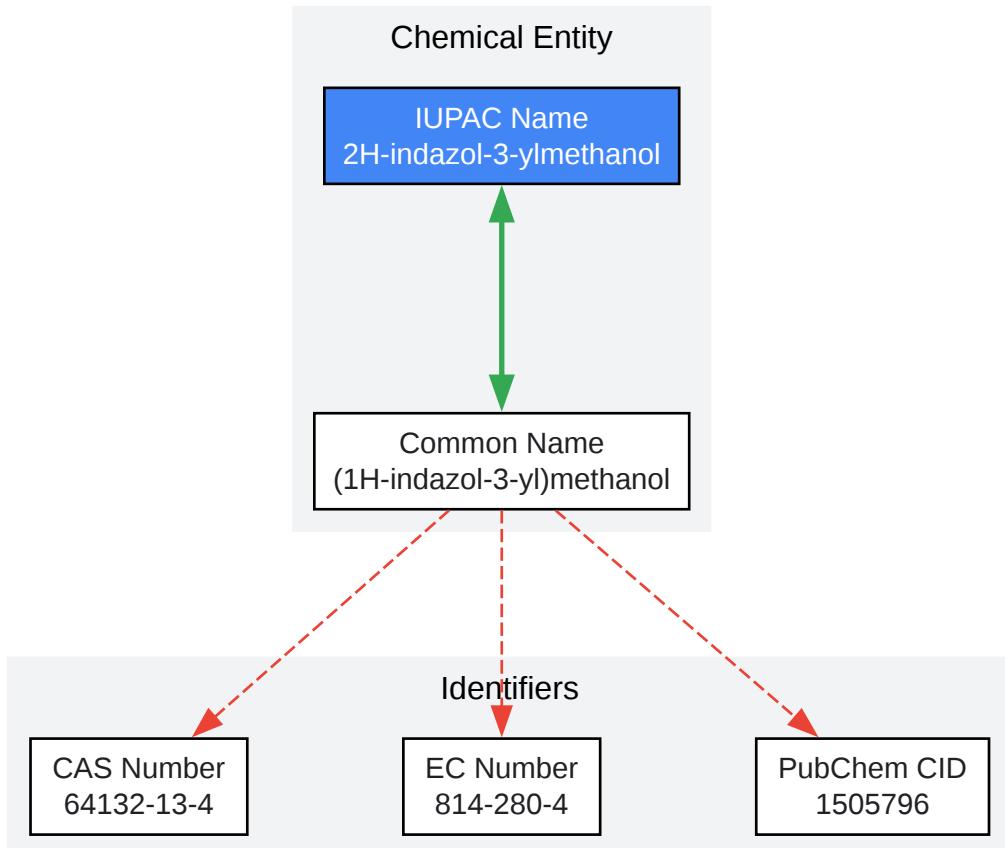
Synonyms and Identifiers

In literature and commercial databases, **(1H-indazol-3-yl)methanol** is referenced by a variety of synonyms and identifiers. This section consolidates these terms to facilitate comprehensive database searches and cross-referencing.

Identifier Type	Identifier	Source
Common Name	(1H-indazol-3-yl)methanol	Depositor-Supplied[1]
CAS Number	64132-13-4	EPA DSSTox; European Chemicals Agency (ECHA)[1]
European Community (EC) Number	814-280-4	European Chemicals Agency (ECHA)[1]
PubChem CID	1505796	PubChem[1]
Depositor-Supplied Synonym	1H-indazol-3-ylmethanol	RefChem:438529[1]

Logical Relationship of Nomenclature

The relationship between the common name and the official IUPAC nomenclature can be visualized as a direct association, with various other identifiers linked to the core chemical entity.



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Caption: Relationship between IUPAC name, common name, and other identifiers.

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References

- 1. 1H-Indazol-3-ylmethanol | C8H8N2O | CID 1505796 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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